

Technical Guide: Spectral Characterization of 3-(Butylthio)butan-1-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Butylthio)butan-1-amine

CAS No.: 1119452-40-2

Cat. No.: B3082151

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Executive Summary

3-(Butylthio)butan-1-amine (CAS: 1119452-40-2) is a bifunctional building block containing a primary amine and a thioether linkage.^{[1][2]} Its structural versatility makes it a critical intermediate in the synthesis of sulfur-containing heterocycles, chelating agents, and pharmaceutical analogs.

This guide details the theoretical and empirical spectral signatures (NMR, IR, MS) required to validate the compound's identity. Special attention is paid to the chiral center at C3, which introduces diastereotopic effects in high-field NMR, and the specific fragmentation patterns observed in Mass Spectrometry.

Compound Identity

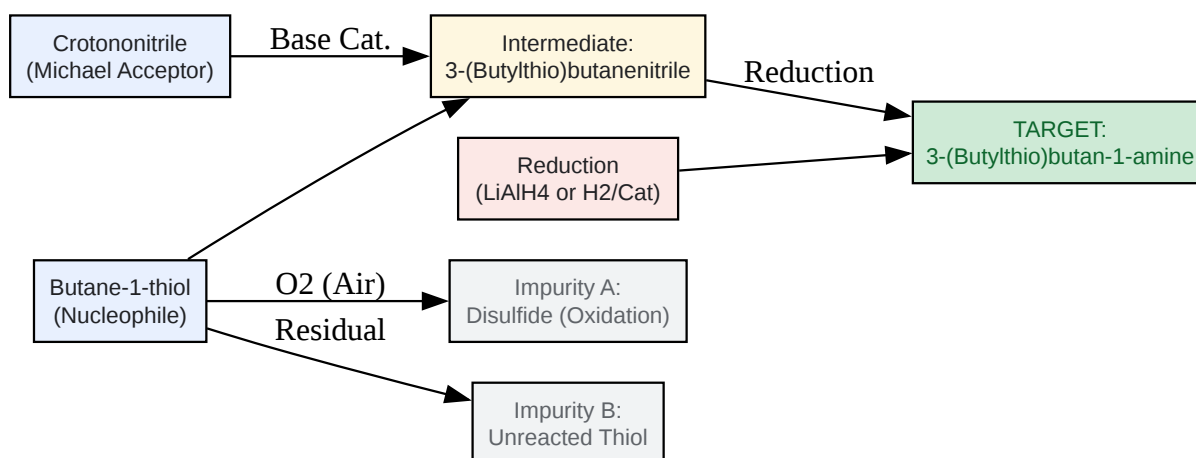
Property	Detail
IUPAC Name	3-(Butylsulfanyl)butan-1-amine
Formula	
Molecular Weight	161.31 g/mol
Structure	
Chirality	One stereocenter at C3 (typically supplied as a racemate)

Synthesis & Impurity Profile

Understanding the synthesis route is essential for interpreting spectral "noise" (impurities). The most common industrial route involves the Michael addition of butane-1-thiol to a crotonyl derivative, followed by reduction.

Reaction Pathway (DOT Visualization)

The following diagram outlines the synthesis logic and potential impurities that may appear in spectral data.



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Figure 1: Synthesis pathway via Michael addition to crotononitrile, highlighting potential sulfur-based impurities.

Mass Spectrometry (MS) Analysis

The mass spectrum of **3-(butylthio)butan-1-amine** is dominated by

-cleavage initiated by the nitrogen atom, a characteristic behavior of aliphatic amines.

Fragmentation Logic

- Molecular Ion (m/z 161): Typically weak in Electron Impact due to rapid fragmentation).
- Base Peak (m/z 30): The primary amine group triggers an α -cleavage at the C1-C2 bond, generating the resonance-stabilized iminium ion (m/z 30). This is the diagnostic peak for primary amines with an unsubstituted α -carbon.
- Sulfur-Directed Fragments:
 - m/z 89 (m/z 89): Cleavage of the C-S bond or formation of the butyl-sulfonium ion.
 - m/z 75 (m/z 75): Rearrangement product involving the thioether chain.

m/z (amu)	Fragment Ion	Origin / Mechanism
161		Molecular Ion (Weak)
144		Loss of Ammonia (common in thermal sources)
89		Butylthio fragment
30		Base Peak (-cleavage next to N)

Infrared Spectroscopy (IR)

The IR spectrum provides rapid confirmation of the two key functional groups: the primary amine and the sulfide linkage.

- Amine Region (

):

- Look for a doublet (two weak-to-medium bands) representing the symmetric and asymmetric N-H stretches of a primary amine (

).

- Note: If the sample is a hydrochloride salt, these bands broaden significantly into a "ammonium band" spanning

.

- C-H Region (

):

- Strong absorptions for

C-H stretching (methyl and methylene groups).

- Fingerprint Region:

- C-S Stretch (): A weak, often overlooked band characteristic of the thioether linkage.
- N-H Bend (): "Scissoring" vibration of the group.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural verification. The molecule possesses a chiral center at C3, which technically renders the protons at C1 and C2 diastereotopic. However, due to the flexibility of the aliphatic chain, this effect is often averaged out unless observed at very high fields (>600 MHz) or low temperatures.

NMR (Proton) - Predicted Shifts (CDCl)

Numbering:

Position	(ppm)	Multiplicity	Integral	Assignment Logic
C3-H	2.80 - 2.95	Multiplet (sextet-like)	1H	Methine proton. Deshielded by Sulfur. Chiral center.
C1-H	2.65 - 2.75	Triplet (or dt)	2H	to Amine. Diagnostic shift for .
S-C1'-H	2.45 - 2.55	Triplet	2H	to Sulfur (on butyl chain).
C2-H	1.55 - 1.70	Multiplet	2H	to both N and S. Bridge protons.
Butyl Chain	1.35 - 1.55	Multiplet	4H	Overlapping signals from the butyl group.
C4-H	1.25	Doublet (Hz)	3H	Methyl group attached to the chiral C3.
Butyl-CH3	0.90	Triplet	3H	Terminal methyl of the butyl chain.
NH2	1.0 - 1.5	Broad Singlet	2H	Exchangeable. Shift varies with concentration/solvent.

Critical Analysis Point: The doublet at ~1.25 ppm (C4-Methyl) and the triplet at ~0.90 ppm (Butyl-Methyl) are the key to distinguishing this isomer from linear analogs (like octan-1-amine) or other branched isomers.

NMR (Carbon) - Predicted Shifts

- C3 (Methine): ~40-45 ppm (Attached to S).
- C1 (Methylene): ~40-42 ppm (Attached to N).
- S-C1' (Butyl): ~31 ppm.
- C2 (Methylene): ~35-38 ppm.
- C4 (Methyl): ~20-22 ppm.
- Butyl Termini: ~13 ppm (), ~22 ppm, ~32 ppm.

Handling & Stability Protocols

Researchers must treat **3-(butylthio)butan-1-amine** as a reactive chemical intermediate.

- Oxidation Sensitivity: The thioether sulfur is susceptible to oxidation by atmospheric oxygen to form the sulfoxide () or sulfone ().
 - Symptom:[\[3\]](#)[\[4\]](#) Appearance of new multiplets in NMR near 3.0-3.5 ppm (deshielded by oxygen).
 - Prevention: Store under Nitrogen or Argon at -20°C.
- Carbamate Formation: Like all primary amines, it avidly absorbs atmospheric to form carbamates.

- Symptom:[3][4] Appearance of a broad signal in IR around 1600-1700 and cloudiness in the liquid.
- Protocol: Minimize exposure to air; seal containers tightly.
- Odor Control: Thioethers often carry a characteristic "garlic/skunk" odor, though less potent than free thiols. All handling should occur in a fume hood.

References

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- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of 3-(Butylthio)butan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at:

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